

Comparative study of Disperse Blue 165:1 adsorption on different substrates

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Compound of Interest

Compound Name: Disperse blue 165:1

Cat. No.: B15557020

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Comparative Adsorption of Disperse Blue 165:1 on Various Substrates

Disperse Blue 165:1, a common anthraquinone dye used in the textile industry, is a known pollutant in wastewater. Its removal is crucial due to its persistence and potential environmental impact.^[1] Adsorption is a widely employed, effective, and economical method for removing such dyes from aqueous solutions.^[1] This guide provides a comparative analysis of the adsorption of **Disperse Blue 165:1** on different substrates, supported by experimental data.

Quantitative Data on Adsorption Performance

The efficiency of an adsorbent is primarily evaluated by its adsorption capacity. The table below summarizes the maximum adsorption capacities of different materials for Disperse Blue dyes.

Adsorbent	Dye	Maximum Adsorption Capacity (mg/g)	Optimal Conditions	Reference
Chitosan	Disperse Blue 165	103.09	Equilibrium time: 60 min	[2]
Phosphogypsum	Disperse Blue 165	6.79	Equilibrium time: 30 min	[2]
Activated Carbon (from Iraqi Date Palm Seeds)	Disperse Blue 26	8.13	Equilibrium time: >20 min, pH: 7	[3]
Cenospheres Activated Carbon Composites	Disperse Blue 79:1	83.33	Temperature: 45 °C	[4]
Zeolite (from modified cenospheres)	Disperse Blue 79:1	Not specified, but 95.23% removal achieved	pH: 5.68, Contact time: 122 min	[5]
Poorly crystalline hydroxyapatite	Disperse Blue SBL	High (not quantified)	pH dependent	[6]

Note: Direct comparative data for **Disperse Blue 165:1** across all listed substrates is limited. Data for other disperse blue dyes are included to provide a broader context of adsorbent performance.

Experimental Protocols

The following is a generalized experimental protocol for a batch adsorption study, based on common methodologies for investigating dye adsorption.[1][7]

1. Materials and Reagents:

- Adsorbate: **Disperse Blue 165:1** dye.
- Adsorbent: The substrate of interest (e.g., chitosan, activated carbon).

- Deionized (DI) water.
- Solutions of HCl and NaOH for pH adjustment.

2. Preparation of Dye Solutions:

- A stock solution of **Disperse Blue 165:1** (e.g., 500 mg/L) is prepared by dissolving a known mass of the dye in DI water.[\[1\]](#)
- Working solutions of desired concentrations are prepared by diluting the stock solution.[\[7\]](#)

3. Batch Adsorption Experiments:

- A predetermined amount of the adsorbent is added to a fixed volume of the dye solution with a known initial concentration in a series of flasks.[\[1\]](#)[\[7\]](#)
- The pH of the solutions is adjusted to the desired value.[\[7\]](#)
- The flasks are then agitated in a shaker at a constant speed and temperature for a specified duration to achieve equilibrium.[\[1\]](#)[\[7\]](#)
- At regular time intervals, samples are withdrawn.

4. Analysis:

- The adsorbent is separated from the solution by centrifugation or filtration.[\[1\]](#)
- The concentration of the remaining dye in the supernatant is determined using a UV-Vis spectrophotometer at the maximum absorbance wavelength (λ_{max}) of **Disperse Blue 165:1**.[\[1\]](#)[\[8\]](#)
- A calibration curve is used to correlate absorbance with concentration.[\[1\]](#)

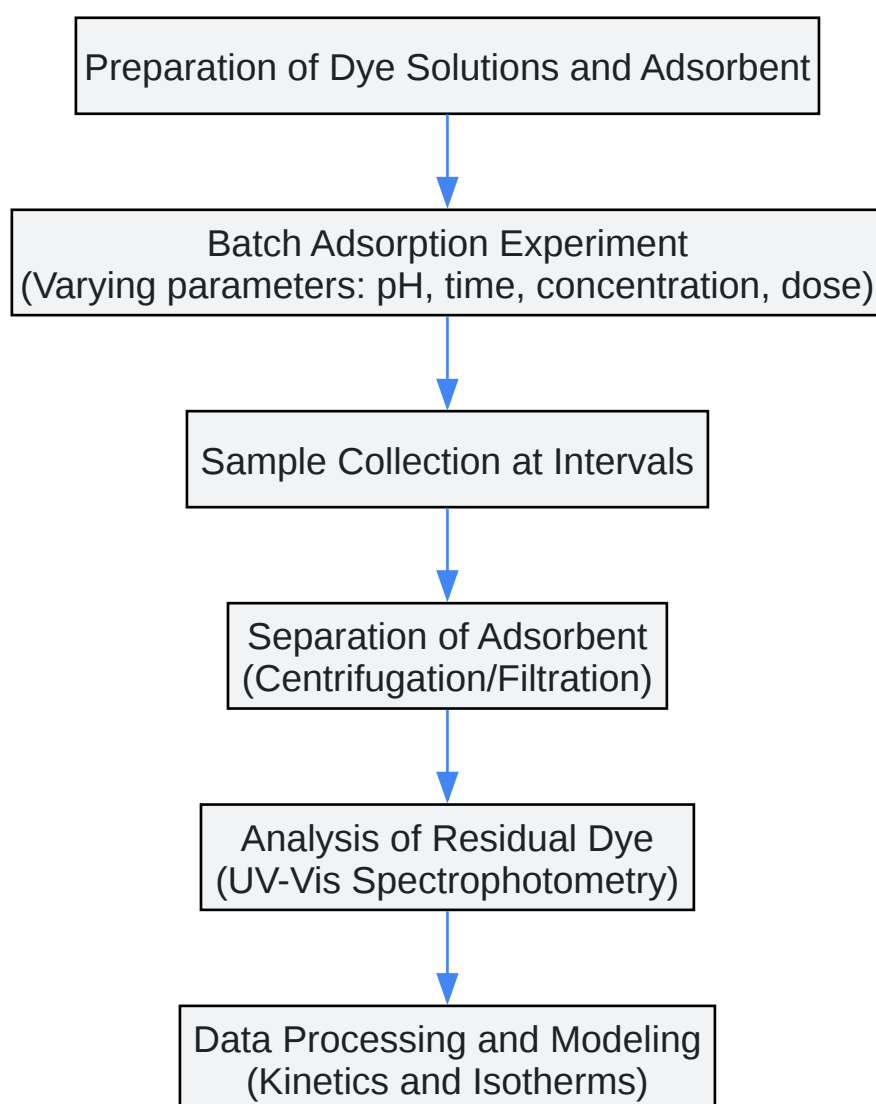
5. Data Analysis:

- The amount of dye adsorbed per unit mass of adsorbent at equilibrium (q_e , in mg/g) is calculated.

- The percentage of dye removal is also determined.
- The experimental data is often fitted to various kinetic and isotherm models (e.g., pseudo-first-order, pseudo-second-order, Langmuir, Freundlich) to understand the adsorption mechanism.^{[1][2]}

Experimental Workflow

The logical flow of a typical batch adsorption experiment is illustrated in the diagram below.



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Caption: Workflow for a typical batch adsorption study.

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